

Operational Guide: Safe Disposal and Handling of 1-(3-Aminophenyl)-2-bromoethanone

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Compound of Interest

Compound Name: 1-(3-Aminophenyl)-2-bromoethanone

CAS No.: 57946-55-1

Cat. No.: B1610581

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Hazard Profile & Emergency Assessment

Chemical Identity: **1-(3-Aminophenyl)-2-bromoethanone** CAS: 38839-44-4 (Related: 3'-Amino-2-bromoacetophenone) Synonyms:

-Bromo-3'-aminoacetophenone, 2-Bromo-1-(3-aminophenyl)ethanone.

The "Warhead" Risk

This compound is an

-halo ketone, a structural class historically used as chemical warfare agents (tear gas). It acts as a potent lachrymator and alkylating agent.

- Lachrymator: Instantly irritates mucous membranes (eyes, nose, throat) at extremely low concentrations.
- Alkylating Agent: The carbon-bromine bond is highly electrophilic. It irreversibly reacts with nucleophiles in biological tissue (DNA, proteins), causing severe burns and potential

sensitization.

Property	Data	Operational Implication
Physical State	Solid (Low MP: ~37–40°C)	May melt during transport or in warm labs; treat as a liquid for containment.
Reactivity	High (Electrophile)	Violent reaction with strong bases, amines, and oxidizers.
Flash Point	>110°C (Estimated)	Combustible but not highly flammable.
Corrosivity	Skin Corr.[1] 1B	Causes irreversible skin damage and blindness.

Personal Protective Equipment (PPE) Matrix

Standard lab PPE is insufficient for

-bromo ketones. You must upgrade your defenses to prevent incapacitation from lachrymatory vapors.

Zone	Required PPE	Rationale
Respiratory	P100/OV Respirator or Fume Hood	Volatile lachrymatory vapors penetrate standard masks.
Ocular	Chemical Goggles (Unvented)	Safety glasses allow vapors to reach the eyes, causing blinding tears.
Dermal	Double Nitrile (min 8 mil total)	Small molecules penetrate thin nitrile; double-gloving provides a breakthrough buffer.
Body	Tyvek Lab Coat (or Apron)	Cotton coats absorb the chemical, keeping the lachrymator near your skin.

Disposal & Deactivation Procedures

Core Directive: Incineration

Do not dispose of bulk quantities down the drain or via trash. The only compliant and safe disposal method for the stock chemical is commercial incineration at an EPA-permitted facility.

Workflow A: Routine Waste (Stock & Reaction Mixtures)

- Segregation: Collect waste in a dedicated container labeled "Corrosive - Organic - Toxic".
- pH Check: Ensure waste stream is not mixed with strong bases (risk of exothermic polymerization) or strong acids (risk of HBr gas evolution).
- Labeling: Clearly mark "Lachrymator" on the waste tag to warn waste handlers.

Workflow B: Glassware Decontamination (The "Quench")

Cleaning glassware with water or acetone alone poses a risk of volatilizing the chemical into the lab air. You must chemically deactivate the "warhead" (the C-Br bond) before cleaning.

The Quench Solution (Nucleophilic Displacement):

- Active Agent: Sodium Thiosulfate () or Sodium Sulfite ().
- Solvent: 50:50 mixture of Water and Ethanol.
- Concentration: ~10% w/v.

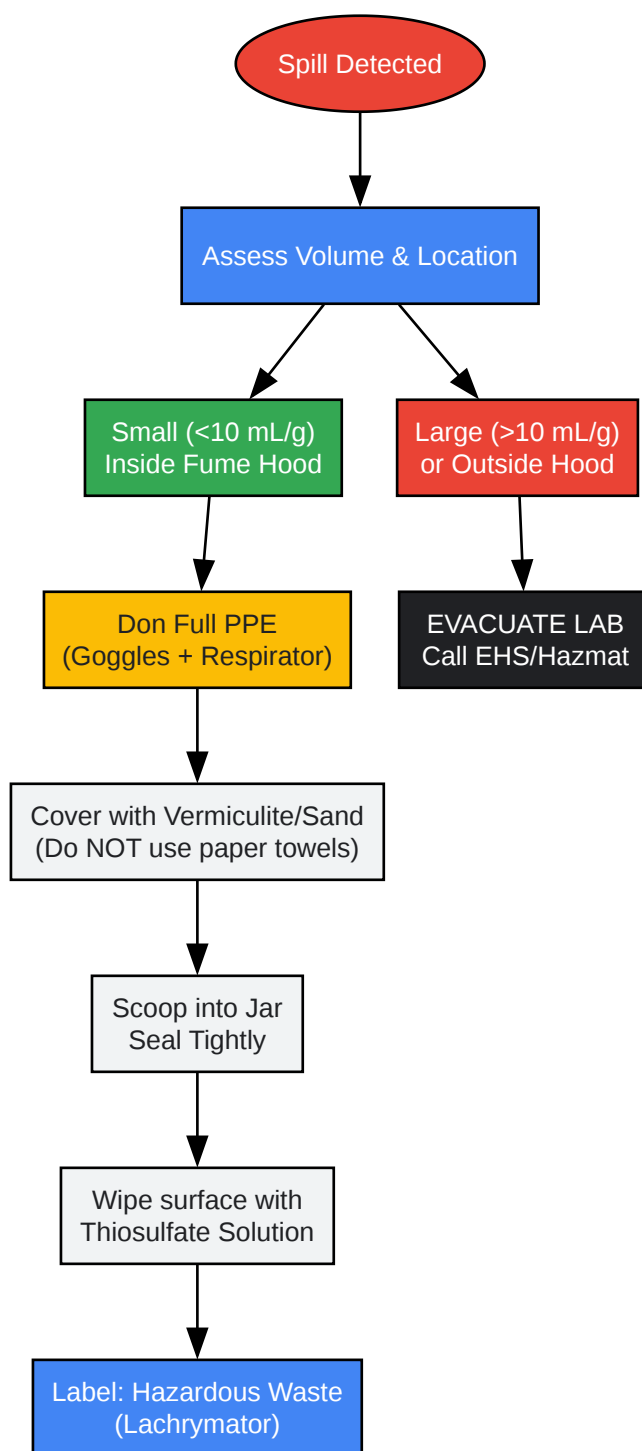
Protocol:

- Soak: Submerge contaminated glassware in the Quench Solution for 30 minutes.[\[2\]](#)
- Mechanism: The thiosulfate nucleophile attacks the

-carbon, displacing the bromide. This converts the volatile lachrymator into a non-volatile, water-soluble Bunte salt.

- Rinse: Rinse with water.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) The rinsate is now non-lachrymatory but should still be collected as chemical waste due to the amino-aromatic moiety.
- Wash: Proceed with standard detergent washing.

Workflow C: Spill Response Decision Matrix



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Figure 1: Decision logic for spill response. Note that "outside hood" spills of lachrymators usually require evacuation due to rapid air contamination.

Scientific Rationale: Why Thiosulfate?

Researchers often default to bleach or strong base for decontamination. Avoid these.

- **Why NOT Bleach:** Bleach (hypochlorite) is an oxidizer. Mixing it with amines (like the aniline group in this molecule) can form chloramines, which are toxic and potentially explosive.
- **Why NOT Strong Base (NaOH):** While hydroxide can hydrolyze the bromide, the reaction is exothermic and can lead to polymerization of the ketone, creating a "tar" that is difficult to clean.
- **Why Thiosulfate Works:** It is a "soft" nucleophile that specifically targets the soft electrophilic carbon attached to the bromine. It effectively "disarms" the lachrymatory capability without violent side reactions.

Reaction Scheme:

(The resulting Bunte salt is water-soluble and non-volatile.)

Regulatory Classification (US Focus)

- RCRA (EPA): Not specifically P- or U-listed.
 - Classification: Likely D003 (Reactive) or simply characteristic hazardous waste due to toxicity.
 - Generator Status: Must be counted toward monthly hazardous waste generation totals.
- DOT (Transport):
 - Proper Shipping Name: Corrosive solid, acidic, organic, n.o.s. (contains **1-(3-aminophenyl)-2-bromoethanone**)[6]
 - Hazard Class: 8 (Corrosive)
 - Packing Group: II or III

References

- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 91882517, 1-(3-amino-4-bromophenyl)-2-bromoethanone. Retrieved from [[Link](#)][3]
- University of Rochester. (n.d.). How to Clean Glassware: General Cleaning Procedure & Decontamination. Retrieved from [[Link](#)][3]
- Chemistry LibreTexts. (2023). Alpha Halogenation of Aldehydes and Ketones. Retrieved from [[Link](#)]

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Sources

- 1. [assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com)]
- 2. revvity.com [revvity.com]
- 3. bnorthrop.faculty.wesleyan.edu [bnorthrop.faculty.wesleyan.edu]
- 4. How to Clean Laboratory Glassware: A Comprehensive Guide | Lab Manager [labmanager.com]
- 5. chem.rochester.edu [chem.rochester.edu]
- 6. echemi.com [echemi.com]
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